

Application Notes and Protocols: Scale-up Synthesis and Biological Evaluation of Myceliothermophin E

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Compound of Interest

Compound Name: *Myceliothermophin E*

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Introduction

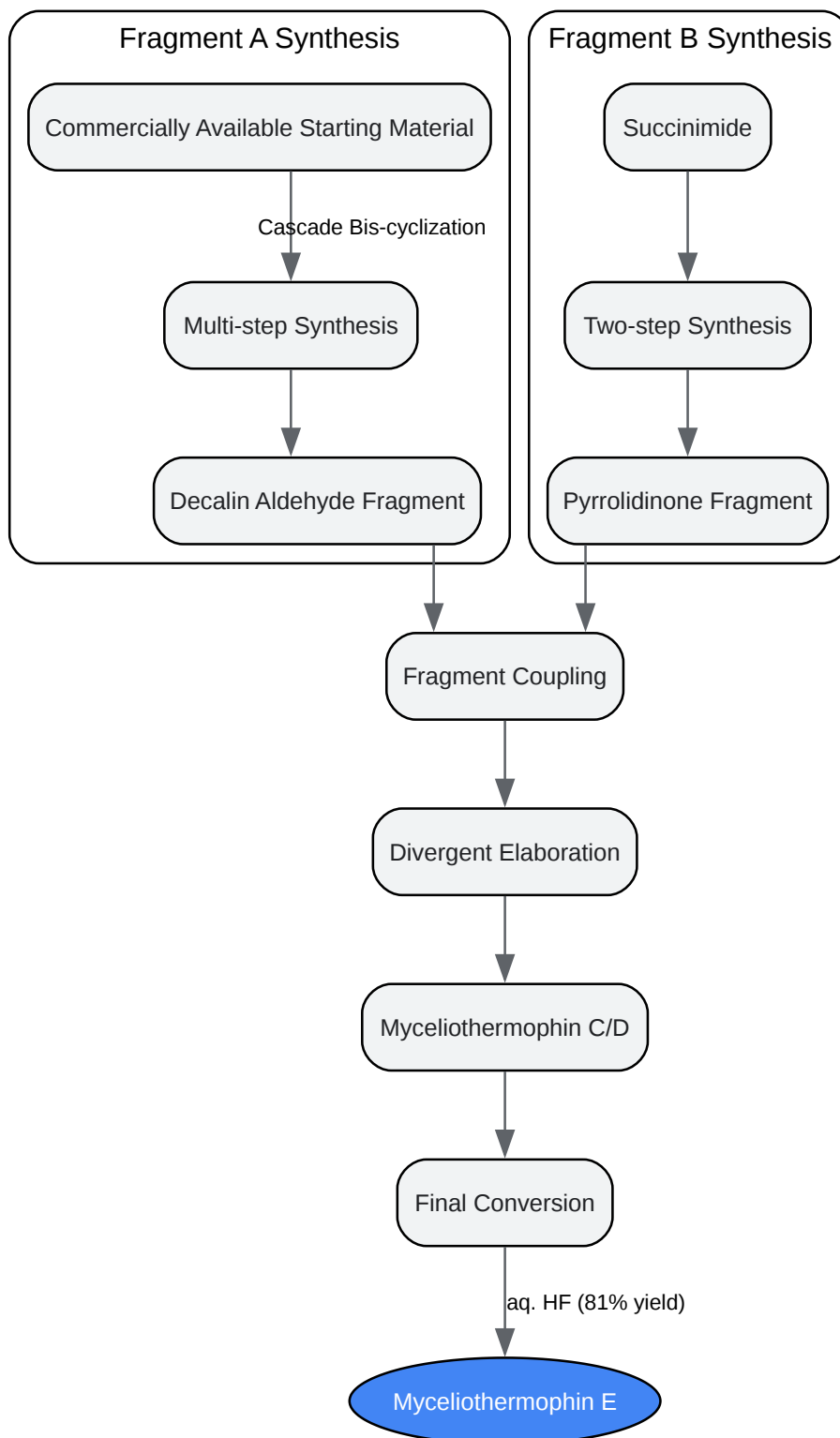
Myceliothermophin E is a fungal polyketide natural product that has demonstrated potent cytotoxic activity against a panel of human cancer cell lines.[1] Isolated from the thermophilic fungus *Myceliophthora thermophila*, this complex molecule features a trans-fused decalin core and a tetramic acid moiety, which are common structural motifs in a variety of biologically active natural products.[2] The significant anticancer potential of **Myceliothermophin E** necessitates a reliable and scalable synthetic route to provide sufficient quantities for in-depth biological investigations and preclinical development. This document provides detailed protocols for a convergent total synthesis of **Myceliothermophin E**, based on the work of Nicolaou and colleagues, as well as standardized methods for evaluating its cytotoxic effects and a proposed mechanism of action for further investigation.

Chemical Synthesis

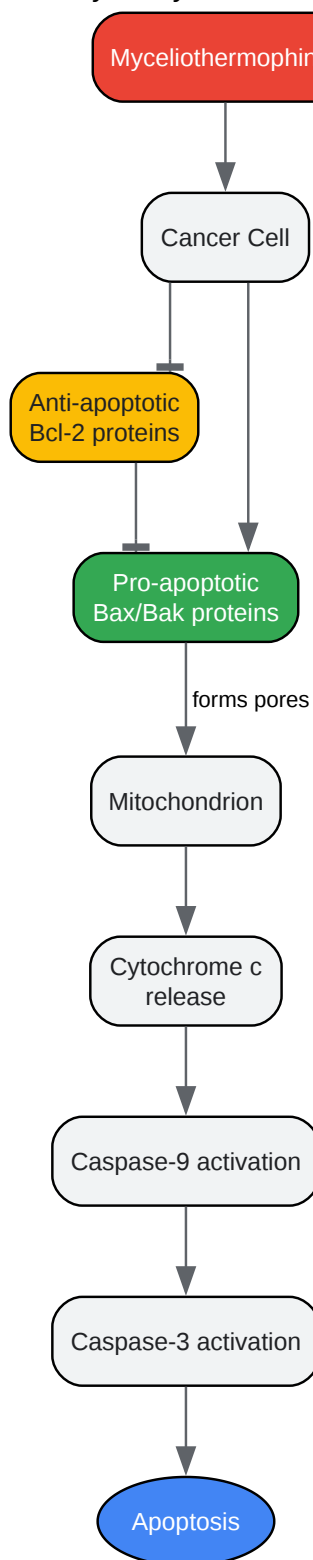
The total synthesis of **Myceliothermophin E** is achieved through a convergent strategy, which involves the preparation of two key fragments: a complex decalin aldehyde and a pyrrolidinone building block. These fragments are then coupled and elaborated to afford the final natural product.

Synthetic Workflow

Overall Synthetic Workflow for Myceliothermophin E



Hypothetical Signaling Pathway of Myceliothermophin E-Induced Apoptosis

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